

Personal protective equipment for handling Anticancer agent 156

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Compound of Interest

Compound Name: Anticancer agent 156

Cat. No.: B12377034

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Essential Safety Protocols for Handling Anticancer Agent 156

For Immediate Use by Laboratory and Drug Development Professionals

Given the potent nature of investigational anticancer agents, personnel must adhere to stringent safety protocols to mitigate risks of exposure. **Anticancer Agent 156**, as a cytotoxic compound, necessitates the use of comprehensive Personal Protective Equipment (PPE), meticulous handling procedures, and a clearly defined disposal plan. Occupational exposure to such agents can occur through skin contact, inhalation of aerosols or drug particles, and accidental ingestion.^[1]

Personal Protective Equipment (PPE) Requirements

The primary line of defense against exposure to hazardous drugs is the correct and consistent use of PPE.^[2] All personnel handling **Anticancer Agent 156** must use the equipment outlined below. It is recommended that gloves comply with ASTM standard D-6978-(05)-13 for resistance to permeation by chemotherapy drugs.^{[2][3]}

Protection Type	Required PPE	Specifications & Best Practices
Hand Protection	Double Gloving (Chemotherapy-rated, powder-free nitrile gloves)	Inner glove worn under the gown cuff; outer glove worn over the cuff. Change outer gloves every 30 minutes or immediately if contaminated, torn, or punctured. [4] [5] [6]
Body Protection	Disposable, solid-front, back-closure chemotherapy gown	Must be made of low-permeability fabric with long sleeves and tight-fitting elastic or knit cuffs. Change every 2-3 hours or immediately after a spill or splash. [4] [7]
Respiratory Protection	NIOSH-certified N95 or higher respirator	Required when there is a risk of generating airborne particles or aerosols (e.g., handling powders, cleaning spills). Must be fit-tested as per OSHA regulations. [2] [3] [4]
Eye & Face Protection	Full-face shield or safety goggles with a fluid-resistant mask	A full-face shield is preferred to protect against splashes. If using goggles, they must be worn with a mask. [2] [3] [4]
Head & Foot Protection	Disposable hair cover and shoe covers	Full-coverage hair covers (and beard covers, if applicable) are necessary. Two pairs of shoe covers should be worn when entering a spill area. [4] [6]

Operational Plan: Donning and Doffing PPE

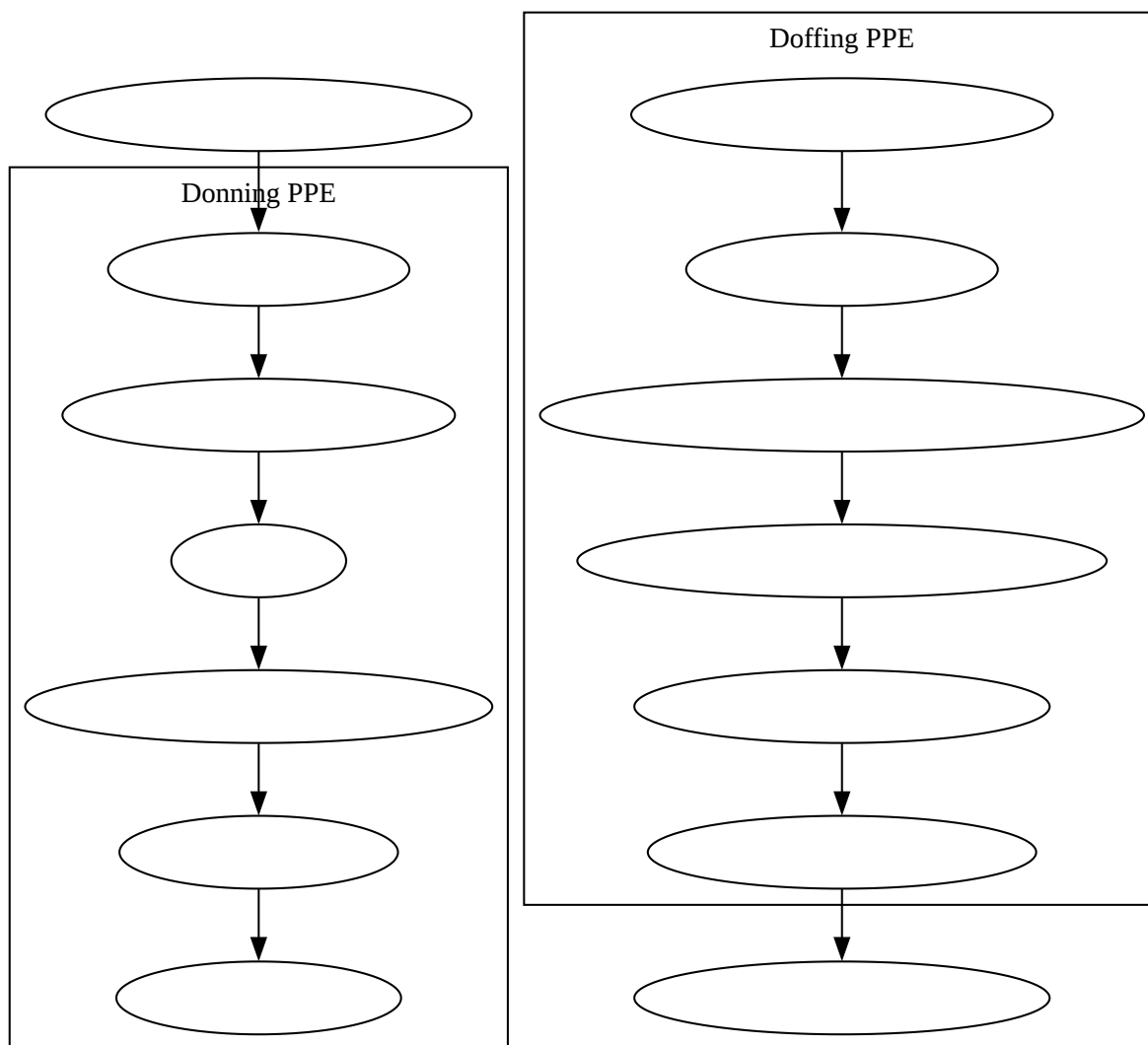
A systematic approach to putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.

Donning Procedure (Putting On PPE):

- Hand Hygiene: Start by washing hands thoroughly with soap and water or using an alcohol-based hand sanitizer.
- Hair and Shoe Covers: Put on hair and shoe covers.[\[4\]](#)
- Gown: Don the disposable gown, ensuring it is securely fastened in the back.[\[4\]](#)
- Respirator/Mask: Place and adjust the N95 respirator, ensuring a proper seal.
- Face/Eye Protection: Put on the face shield or goggles.[\[4\]](#)
- Gloves: Don the first (inner) pair of gloves, tucking the gown cuff underneath. Don the second (outer) pair of gloves, pulling them over the gown cuff completely.[\[4\]](#)

Doffing Procedure (Taking Off PPE):

- Outer Gloves: Remove the outer pair of gloves, turning them inside out.[\[4\]](#)
- Gown: Untie the gown and pull it away from the body, folding it inward as it is removed to contain contaminants.[\[8\]](#)
- Hand Hygiene: Perform hand hygiene.
- Face/Eye Protection: Remove the face shield or goggles from the back.
- Respirator/Mask: Remove the respirator from the back by the straps.
- Hair and Shoe Covers: Remove hair and shoe covers.
- Inner Gloves: Remove the inner pair of gloves.[\[4\]](#)
- Final Hand Hygiene: Wash hands thoroughly with soap and water.[\[5\]](#)



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com